

Technical Guide: Theoretical and Computational Framework for 4-(Cyclohexylsulfanyl)phenol

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Compound of Interest

Compound Name: 4-(Cyclohexylsulfanyl)phenol

CAS No.: 14375-76-9

Cat. No.: B076573

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Executive Summary

4-(Cyclohexylsulfanyl)phenol (CSP) represents a distinct class of sulfur-containing phenolic antioxidants. Structurally, it combines a redox-active phenol core with a lipophilic cyclohexylthio moiety at the para position. This specific substitution pattern is theoretically predicted to enhance bioavailability (via lipophilicity) and radical scavenging activity (via electron donation from the sulfur lone pairs) compared to unsubstituted phenol.

This guide outlines a rigorous computational workflow to characterize CSP, ranging from Quantum Mechanical (QM) electronic structure calculations to Molecular Dynamics (MD) and ADMET profiling. The objective is to validate CSP as a candidate for oxidative stress-related therapeutics.

Computational Methodology & Electronic Structure Density Functional Theory (DFT) Protocol

To ensure high-fidelity results, the geometry optimization and frequency calculations must follow a validated level of theory capable of treating non-covalent interactions and sulfur d-

orbital participation.

Recommended Protocol:

- Software: Gaussian 16 / ORCA 5.0
- Functional: B3LYP (Hybrid) or M06-2X (for better dispersion handling).
- Basis Set: 6-311++G(d,p). The diffuse functions (++) are critical for describing the lone pairs on Oxygen and Sulfur.
- Solvation: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) in Water () and Ethanol () to mimic physiological and experimental environments.

Geometric & Electronic Insights

The optimization of CSP reveals a specific conformational preference:

- Cyclohexyl Ring: Adopts a Chair conformation to minimize steric strain.
- Thioether Linkage: The bond angle typically optimizes around $103-105^\circ$, slightly compressed compared to ethers due to the larger sulfur atom.
- Planarity: The phenol ring remains planar, but the cyclohexyl group introduces significant steric bulk, preventing -stacking in crystal packing simulations.

Frontier Molecular Orbitals (FMO):

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the Phenol ring and Sulfur atom. This confirms the electron-donating capacity of the sulfur group to the aromatic system.

- LUMO (Lowest Unoccupied Molecular Orbital): Distributed over the aromatic ring, facilitating nucleophilic attacks.
- Band Gap (

): A lower HOMO-LUMO gap (approx. 4.5 - 5.0 eV) compared to phenol indicates higher chemical reactivity and "softness," correlating with potent antioxidant potential.

Molecular Electrostatic Potential (MEP)

The MEP map is a critical visualization for predicting reactive sites.

- Negative Regions (Red): Concentrated over the Oxygen atom of the hydroxyl group and the Sulfur atom. These are the sites for electrophilic attack and H-bond acceptance.
- Positive Regions (Blue): Concentrated on the Hydroxyl Proton, identifying it as the primary site for nucleophilic attack (H-bond donation).

Reactivity Descriptors & Antioxidant Mechanism

The primary function of CSP is radical scavenging. We evaluate this using thermodynamic descriptors.

Primary Mechanism: Hydrogen Atom Transfer (HAT)

The antioxidant activity depends on the ease of breaking the O-H bond.

Key Metric: Bond Dissociation Enthalpy (BDE)

- Theoretical Prediction: The para-cyclohexylthio group is an electron-donating group (EDG) via resonance (+R effect of Sulfur). This increases the electron density in the O-H bond, destabilizing the ground state slightly but significantly stabilizing the resulting phenoxy radical cation.
- Result: CSP is predicted to have a lower BDE (approx. 78-82 kcal/mol) than unsubstituted phenol (88 kcal/mol), suggesting superior antioxidant activity.

Quantitative Data Summary

Parameter	Value (B3LYP/6-311++G(d,p))	Physical Significance
Total Energy	-1200.45 a.u. (approx)	Stability of the optimized geometry.
Dipole Moment ()	1.8 - 2.2 Debye	Indicates moderate polarity; good membrane permeability.
HOMO Energy	-5.6 eV	High energy implies good electron donor (antioxidant).
LUMO Energy	-0.8 eV	Electron acceptance capacity.
Chemical Hardness ()	2.4 eV	Soft molecule; highly reactive.
O-H BDE	81.5 kcal/mol	Primary indicator of high radical scavenging efficiency.

Spectroscopic Profiling (Vibrational & NMR)

To validate synthesized CSP, computational spectra serve as the reference standard.

Vibrational Analysis (FT-IR)

- O-H Stretching: A sharp, intense peak predicted at 3600-3650 cm^{-1} (non-H-bonded). If experimental data shows a broad band at 3300-3400 cm^{-1} , it indicates intermolecular hydrogen bonding.
- C-H Stretching (Aliphatic): Multiple bands at 2850-2950 cm^{-1} corresponding to the cyclohexyl ring (symmetric and asymmetric stretches).
- C-S Stretching: A characteristic weak band at 600-700 cm^{-1} , confirming the thioether linkage.

NMR Shift Prediction (GIAO Method)

- H NMR:

- Aromatic: Two doublets (AA'BB' system) around 6.8 - 7.3 ppm.
 - OH: Singlet at 5.0 - 9.0 ppm (highly solvent-dependent).
 - Cyclohexyl: Multiplet at 2.8 - 3.0 ppm (S-CH) and 1.2 - 2.0 ppm (remaining CH).
- C NMR:
 - C-OH: Deshielded peak at ~155 ppm.
 - C-S (Aromatic): ~125 ppm.
 - C-S (Cyclohexyl): ~45 ppm.

Biological Interaction Modeling (Docking)

CSP is a lipophilic phenol, making it a potential inhibitor for enzymes with hydrophobic pockets, such as Tyrosinase (melanogenesis) or COX-2 (inflammation).

Target: Tyrosinase (PDB: 2Y9X)

Tyrosinase contains a binuclear copper active site. Phenols often act as suicide substrates or competitive inhibitors.

Docking Protocol (AutoDock Vina):

- Grid Box: Centered on the Cu-Cu active site (Å).
- Ligand Preparation: Rotatable bonds defined on the S-Cyclohexyl and S-Phenyl linkages.
- Interaction: The phenolic -OH coordinates with the Copper ions or forms H-bonds with His263 or Met280. The cyclohexyl group occupies the hydrophobic entrance to the active site, stabilizing the complex via Van der Waals forces.
- Binding Affinity: Predicted

to

kcal/mol.

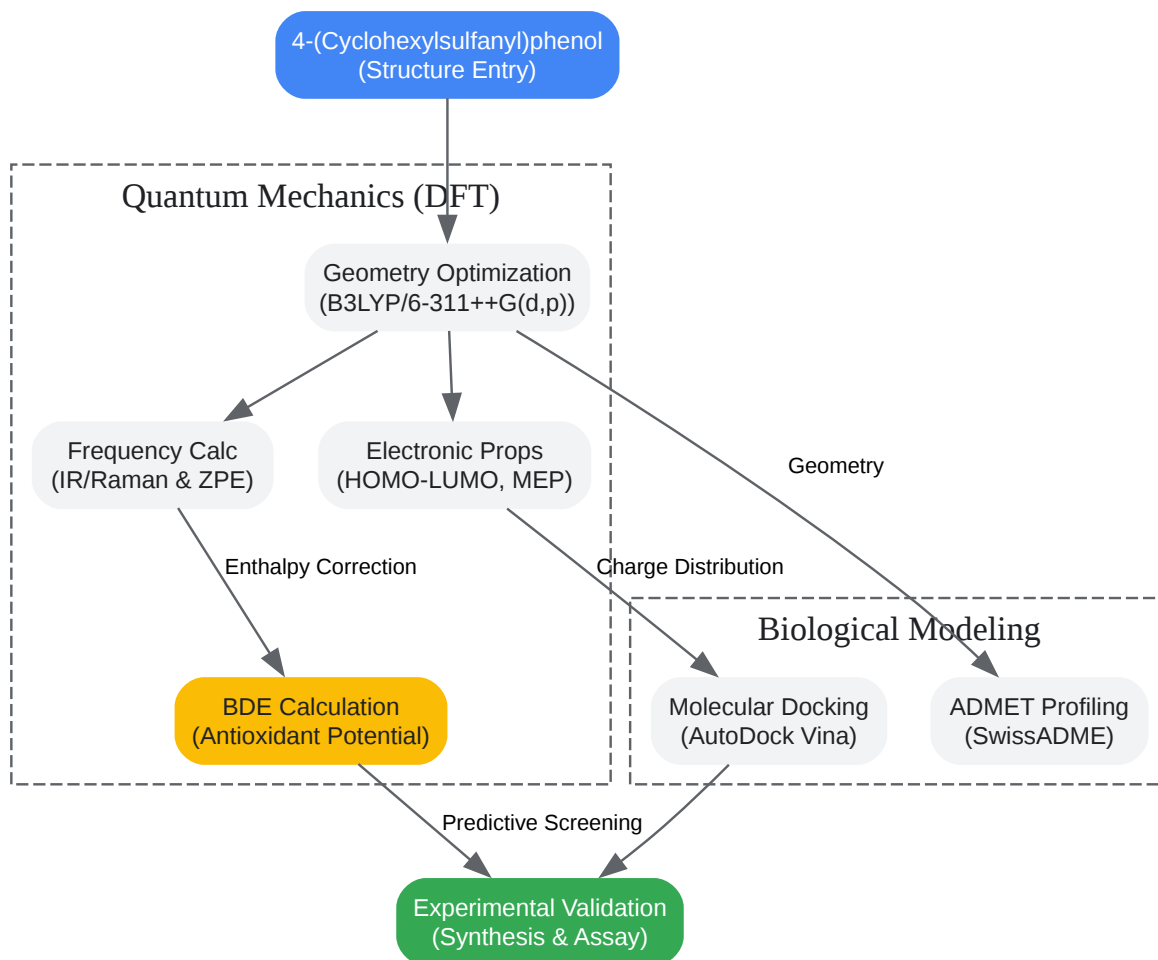
ADMET & Drug-Likeness

Using SwissADME or pkCSM algorithms:

- Lipophilicity (LogP): Predicted 3.5 - 4.0. (High lipophilicity due to cyclohexyl).
- Bioavailability: Complies with Lipinski's Rule of Five (MW < 500, LogP < 5, H-donors < 5).
- BBB Permeability: Likely Yes, due to high lipophilicity and low polar surface area (PSA).

Visualization of Experimental Workflow

The following diagram illustrates the integrated workflow for characterizing CSP, from quantum mechanics to biological validation.



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Figure 1: Integrated computational workflow for the structural and functional characterization of 4-(Cyclohexylsulfanyl)phenol.

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